

Sniper(abl)-033 process improvements

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Compound Focus: Sniper(abl)-033

Cat. No.: S12904727

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SNIPER(ABL)-033: Key Specifications

The table below summarizes the core chemical and biological data for **SNIPER(ABL)-033** consolidated from supplier information [1] [2] [3].

Property	Description
CAS Number	2222354-18-7 [1] [2] [3]
Molecular Formula	$C_{61}H_{73}F_3N_{10}O_9S_2$ [1] [2] [3]
Molecular Weight	1211.42 g/mol [1] [2] [3]
Biological Activity	Induces reduction of BCR-ABL protein [1] [2] [3]
DC ₅₀	0.3 μ M [1] [2] [3]
Mechanism	Proteolysis-Targeting Chimera (PROTAC) composed of an ABL inhibitor (HG-7-85-01) linked to an IAP ligand (LCL161 derivative) [1] [4]

Experimental Guidelines

While detailed protocols are not available in the search results, the suppliers provide critical handling and storage information crucial for experimental reproducibility [1] [3].

- **Storage Recommendations:** For long-term stability, the lyophilized powder should be stored at **-20°C** and kept desiccated. Under these conditions, the compound is stable for up to **36 months**.
- **Solution Preparation & Storage:** Once dissolved, solutions should be stored at **-20°C** and used within **1 month** to prevent loss of potency. It is advised to aliquot the solution to avoid repeated freeze-thaw cycles [3].
- **Solubility & Formulation:** One supplier provides detailed solubility data for the constituent ligand, HG-7-85-01-NH₂, suggesting it is soluble in DMSO at approximately **125 mg/mL (~231 mM)**. They also list numerous *in vivo* formulation recipes for injection and oral administration, which can serve as a useful reference for experimental design [4].

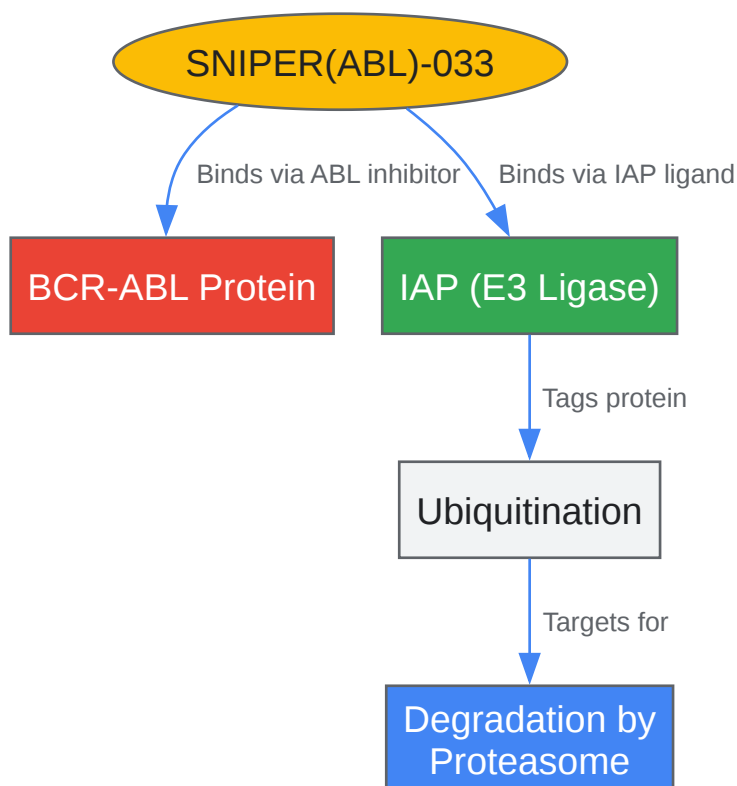
Troubleshooting and FAQs Guidance

The search results do not contain specific FAQs or troubleshooting guides for **SNIPER(ABL)-033**. To build this part of your technical support center, you will need to consult more specialized sources. Here are some suggested actions:

- **Consult Primary Literature:** Search for the original research paper(s) that first reported **SNIPER(ABL)-033**. These often contain experimental details, controls, and observations that are not included in supplier catalogs.
- **Explore Scientific Forums:** Platforms like ResearchGate or specialized pharmacology and chemical biology forums can be valuable resources where researchers discuss their hands-on experiences, challenges, and solutions with specific compounds.
- **Contact Suppliers Directly:** The product pages list the suppliers (e.g., MedChemExpress, AdooQ) as sources. You can inquire with them if they have any technical notes or application guides not published on their websites [1] [3].

Experimental Workflow Diagram

Based on the described mechanism of action, below is a Graphviz diagram illustrating the theoretical workflow of how **SNIPER(ABL)-033** facilitates the degradation of the BCR-ABL protein.



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The diagram above shows the key mechanism of **SNIPER(ABL)-033**, which acts as a bifunctional molecule that brings the target protein (BCR-ABL) and the cellular degradation machinery (E3 Ubiquitin Ligase) together, leading to the target's destruction [1].

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References

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2. (SNIPER)- ABL | TargetMol 033 [targetmol.com]
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